

Personal Protective Equipment (PPE) & Handling Guide: 5-Hydroxy Clethodim

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Hydroxy Clethodim

CAS No.: 116007-18-2

Cat. No.: B1147717

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Executive Safety Summary

5-Hydroxy Clethodim (often encountered as Clethodim 5-OH sulfone or related metabolites in residue analysis) is a cyclohexanedione oxime derivative. While specific toxicological data for this isolated metabolite is less abundant than for the parent compound (Clethodim), regulatory bodies like the EPA and EFSA generally bridge the toxicological profile of the metabolite to the parent compound.

Core Hazards:

- Acute Toxicity (Oral): Harmful if swallowed (Category 4).^[1]
- Sensitization: Potential skin sensitizer (H317).^{[1][2][3]}
- Target Organs: Liver (based on parent compound chronic exposure).

Operational Directive: Treat **5-Hydroxy Clethodim** with the rigor of a Class 6.1 Toxic Substance during handling, particularly when in high-purity powder form (analytical standards).

PPE Specification Matrix

Selection Logic: The primary risk in an analytical setting is particulate inhalation during weighing and dermal absorption during solvation.

Protection Zone	Recommended Equipment	Technical Specification & Rationale
Respiratory	Primary: Fume Hood Secondary: N95/P2 Respirator	Rationale: As a fine powder, electrostatic forces can aerosolize the standard. Spec: Face velocity 0.3–0.5 m/s. If hood is unavailable, use N95 to prevent mucous membrane absorption.
Dermal (Hand)	Double Gloving Inner: Latex Outer: Nitrile	Rationale: Nitrile offers superior resistance to organic solvents (Acetonitrile/Methanol) used in reconstitution. Spec: Minimum thickness 0.11 mm. Change immediately upon splash contact.
Ocular	Safety Glasses with Side Shields	Rationale: Prevents projectile injury from glass ampoule snapping or solvent splash. Spec: ANSI Z87.1 or EN166 compliant.
Body	Lab Coat (Cotton/Poly Blend)	Rationale: Standard barrier protection. Must be buttoned to the neck to prevent skin contact with dust.

Operational Protocol: The Safe Weighing Workflow

Objective: Reconstitute **5-Hydroxy Clethodim** standard (mg scale) without cross-contamination or exposure.

A. Preparation (Pre-Work)[4]

- Static Control: Analytical standards are static-prone. Place an ionizing bar or anti-static gun near the balance inside the fume hood.
- Solvent Prep: Pre-measure the reconstitution solvent (typically Acetonitrile or Methanol) in a separate clean vial to avoid introducing the pipette into the stock bottle.

B. The Weighing Event

- Don PPE: Follow the order: Lab coat

Mask

Goggles

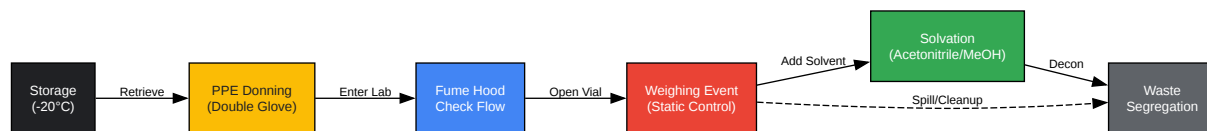
Gloves.

- Transfer: Open the vial inside the hood. Use a micro-spatula. Do not tap the vial; this aerosolizes particles.
- Reconstitution: Add solvent immediately after weighing. Once in solution, the inhalation risk drops significantly, but permeation risk (glove contact) increases.

C. Decontamination[5]

- Wipe balance and surrounding area with a lint-free wipe dampened with methanol.
- Dispose of the wipe in the solid hazardous waste stream.

Visual Workflow (Graphviz)



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Figure 1: Operational workflow for handling high-purity analytical standards, emphasizing containment at the weighing stage.

Emergency Response & Disposal Accidental Release (Spill)[2]

- Powder Spill: Do not sweep. Cover with a damp paper towel (water or methanol) to suppress dust, then wipe up.
- Liquid Spill: Absorb with vermiculite or standard spill pads.
- Skin Contact: Wash with soap and water for 15 minutes.[4] Do not use solvents (alcohol/acetone) to clean skin, as this enhances dermal absorption of the toxin.

Waste Disposal Plan

Segregate waste based on the "Cradle-to-Grave" principle.

Waste Stream	Contents	Disposal Method
Solid Hazardous	Contaminated gloves, wipes, weigh boats.	High-temperature incineration.
Liquid Organic	Reconstituted standard, HPLC waste.	Solvent waste stream (Halogenated/Non-Halogenated segregation required).
Sharps	Broken ampoules, syringe needles.	Puncture-proof sharps container.

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- To cite this document: BenchChem. [Personal Protective Equipment (PPE) & Handling Guide: 5-Hydroxy Clethodim]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1147717/docs#personal-protective-equipment-ppe-handling-guide-5-hydroxy-clethodim>]

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